

A Comparative Analysis of the Antihypertensive Efficacy of MK-7145 and Hydrochlorothiazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-7145

Cat. No.: B609099

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the novel investigational drug **MK-7145** and the established thiazide diuretic hydrochlorothiazide for the treatment of hypertension. The comparison is based on available preclinical data and the design of a head-to-head clinical trial.

Introduction

MK-7145 is a first-in-class, orally bioavailable, selective inhibitor of the renal outer medullary potassium (ROMK) channel.^{[1][2][3]} The ROMK channel plays a crucial role in potassium recycling in the thick ascending loop of Henle and potassium secretion in the cortical collecting duct.^{[1][2][3]} By inhibiting ROMK, **MK-7145** is expected to induce diuresis and natriuresis, thereby lowering blood pressure, with a potentially reduced risk of urinary potassium loss compared to conventional diuretics.^{[1][2][3]}

Hydrochlorothiazide is a widely prescribed thiazide diuretic that has been a cornerstone of antihypertensive therapy for decades.^{[4][5]} It exerts its effect by inhibiting the sodium-chloride cotransporter in the distal convoluted tubules of the kidney, leading to increased excretion of sodium and water.^{[4][5][6]}

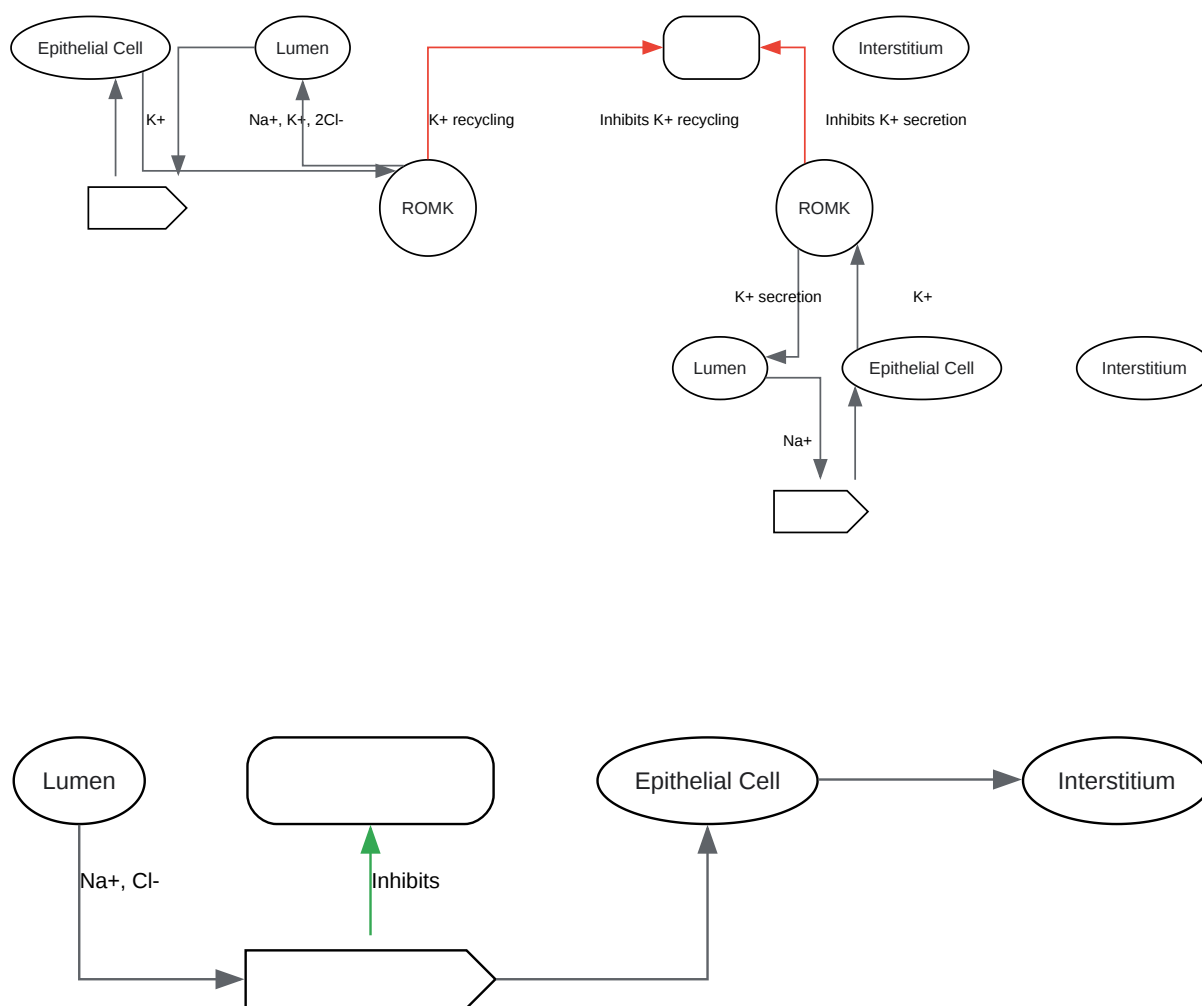
This guide will delve into the mechanistic differences, compare preclinical efficacy data, and outline the protocol of a key clinical trial designed to evaluate these two agents.

Mechanism of Action

The distinct mechanisms of action of **MK-7145** and hydrochlorothiazide are central to their differing pharmacological profiles.

MK-7145: ROMK Inhibition

MK-7145 targets the ROMK channel, an essential component of renal salt and potassium handling. Its inhibitory action at two sites in the nephron suggests a novel approach to achieving natriuresis.^{[1][2]}





NCT01370655 Study Design

Male Participants with
Mild-to-Moderate Hypertension

Randomized, Double-Blind,
4-Treatment, 2-Period
Incomplete Block Design

Treatment Arms:
- MK-7145 (6 mg)
- Hydrochlorothiazide (25 mg)
- Placebo to MK-7145
- Placebo to HCTZ

4 Weeks of Daily Dosing

24-hour Ambulatory
Blood Pressure Monitoring
(Day -1 and Day 28)

Primary Endpoint:
Time-Weighted Average Change from Baseline
in 24-hour Systolic Blood Pressure on Day 28

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- To cite this document: BenchChem. [A Comparative Analysis of the Antihypertensive Efficacy of MK-7145 and Hydrochlorothiazide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609099#comparing-the-efficacy-of-mk-7145-to-hydrochlorothiazide>]

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